

Application Notes and Protocols for HPLC Analysis of Angelol B

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Compound of Interest

Compound Name: *angelol B*

Cat. No.: *B3029906*

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Introduction

Angelol B is a bioactive coumarin predominantly found in the roots of *Angelica pubescens* Maxim. (Duhuo), a traditional Chinese medicine. It has garnered significant interest within the scientific community due to its potential therapeutic properties, including anti-inflammatory activities.^{[1][2]} Accurate and reliable quantification of **Angelol B** in various matrices, such as raw plant material, extracts, and biological samples, is crucial for quality control, pharmacokinetic studies, and formulation development. High-Performance Liquid Chromatography (HPLC) is a precise and widely used technique for the analysis of such phytochemicals.^{[3][4][5]}

This document provides a detailed application note and protocol for the quantitative analysis of **Angelol B** using a reversed-phase HPLC (RP-HPLC) method with UV detection. The described method is based on established principles of HPLC for natural product analysis and serves as a comprehensive guide for researchers.^{[6][7]}

Chromatographic Conditions and Data

A summary of the recommended HPLC conditions and typical method validation parameters are presented in the tables below. These values are representative and may require optimization based on the specific instrumentation and sample matrix.

Table 1: HPLC Method Parameters for **Angelol B** Analysis

Parameter	Recommended Condition
Column	C18 Reversed-Phase Column (e.g., 250 mm x 4.6 mm, 5 µm particle size)[8]
Mobile Phase	Gradient elution with Acetonitrile (ACN) and 0.1% Formic Acid in Water[1]
Time (min)	
0	
25	
30	
35	
40	
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	320 nm
Injection Volume	10 µL
Diluent	Methanol

Table 2: Summary of Method Validation Data (Representative)

Parameter	Result
Linearity (Concentration Range)	1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	< 2.0%
Retention Time	Approximately 15-20 minutes (subject to system variations)

Experimental Protocols

Preparation of Standard Solutions

- **Primary Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **Angelol B** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with methanol. Sonicate for 5 minutes to ensure complete dissolution.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the primary stock solution with methanol to achieve concentrations ranging from 1 µg/mL to 100 µg/mL. These solutions are used to construct the calibration curve.

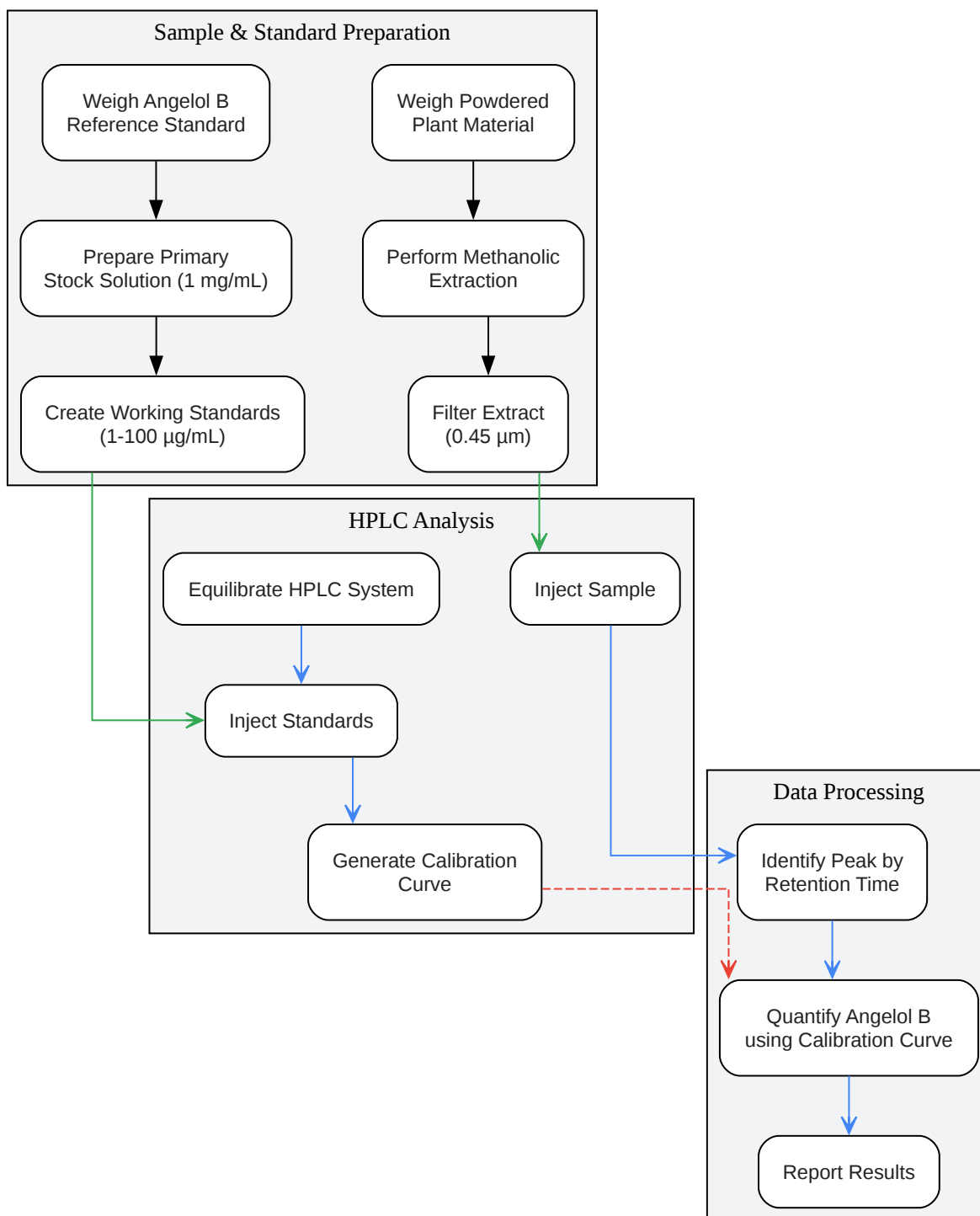
Sample Preparation (from Plant Material)

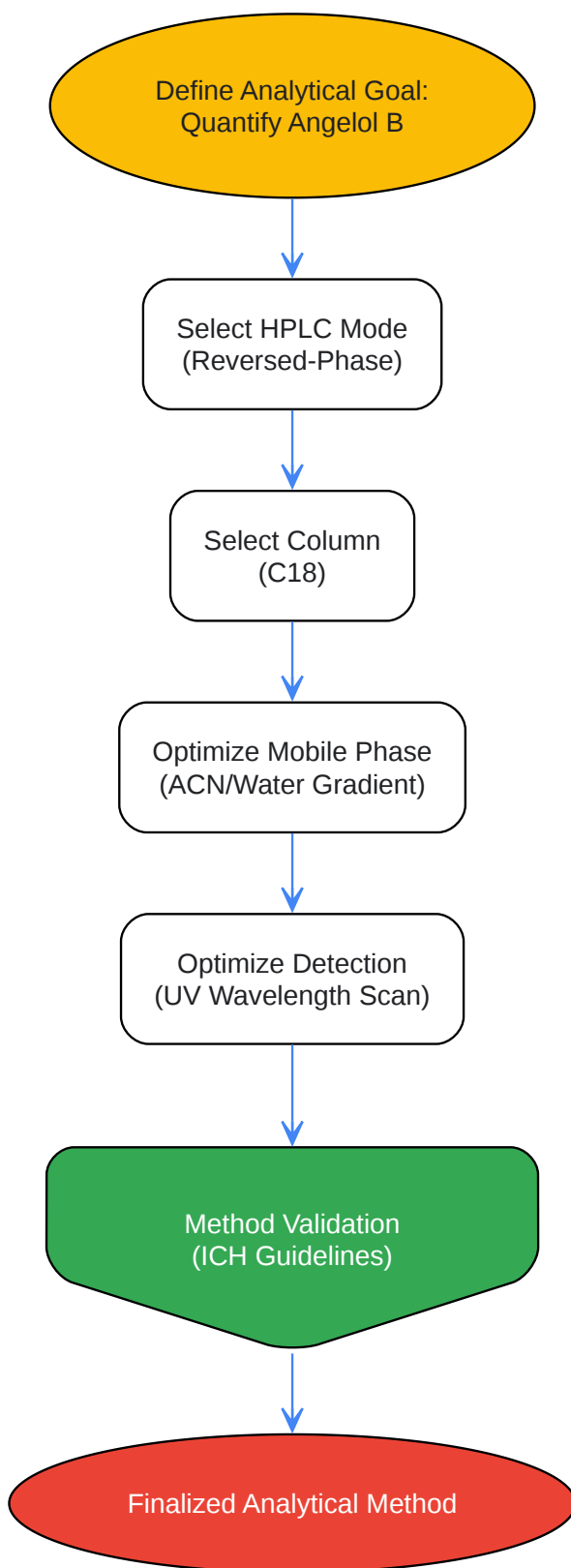
- **Extraction:** Weigh 1.0 g of dried and powdered *Angelica pubescens* root into a flask. Add 50 mL of methanol.
- **Ultrasonic Extraction:** Perform ultrasonic-assisted extraction for 30 minutes at room temperature.
- **Filtration:** Filter the extract through a 0.45 µm syringe filter to remove particulate matter before injecting it into the HPLC system.^[4]

HPLC Analysis Procedure

- **System Equilibration:** Equilibrate the HPLC system with the initial mobile phase composition (20% Acetonitrile: 80% 0.1% Formic Acid in Water) for at least 30 minutes or until a stable baseline is achieved.
- **Calibration Curve:** Inject 10 μ L of each working standard solution in triplicate. Record the peak area from the chromatograms. Plot a calibration curve of peak area versus concentration.
- **Sample Analysis:** Inject 10 μ L of the prepared sample solution into the HPLC system.
- **Quantification:** Identify the **Angelol B** peak in the sample chromatogram by comparing the retention time with that of the standard. Calculate the concentration of **Angelol B** in the sample using the regression equation from the calibration curve.

Visualizations





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